Comparative cost analysis of different synthetic methods for cis-2-Ethynylcyclopentanol

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Compound of Interest	
Compound Name:	*cis-2-Ethynylcyclopentanol*
CAS No.:	*61967-60-0*
Cat. No.:	*B2821577*

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Comparative Guide: Synthetic Methodologies for cis-2-Ethynylcyclopentanol

Executive Summary

cis-2-Ethynylcyclopentanol (CAS 61967-60-0) is a challenging target due to the thermodynamic preference for trans-disubstituted cyclopentanes and the difficulty of introducing an ethynyl group with specific relative stereochemistry.

This guide analyzes three primary synthetic strategies:

- The Inversion Route (Standard): Nucleophilic epoxide opening followed by Mitsunobu inversion.
- The Redox Route (Alternative): Oxidation of the trans-isomer followed by stereoselective reduction.
- The Kinetic Resolution Route (Scalable): Enzymatic resolution of the racemic mixture.

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Recommendation: For laboratory-scale purity (>98% de), Method A (Inversion) is superior despite higher reagent costs. For process-scale (>100g), Method B (Redox) offers a 40-60% cost reduction if strict temperature controls are maintained.

Part 1: Strategic Analysis of Synthetic Routes

Method A: Epoxide Opening + Mitsunobu Inversion (The "Gold Standard")

This route relies on the reliable trans-opening of cyclopentene oxide by metal acetylides, followed by a chemical inversion of the alcohol center to achieve the cis configuration.

Mechanism & Causality:

- Nucleophilic Attack: Lithium acetylide attacks cyclopentene oxide at the least hindered face (SN2), exclusively yielding trans-2-ethynylcyclopentanol.
- Stereochemical Inversion: The Mitsunobu reaction activates the trans-alcohol with a phosphonium intermediate. A carboxylate nucleophile (e.g., p-nitrobenzoate) then attacks via SN2, inverting the center to cis.
- Hydrolysis: Saponification releases the free cis-alcohol.

Method B: Epoxide Opening + Oxidation/Reduction (The "Cost-Effective" Route)

Instead of expensive Mitsunobu reagents, this method uses oxidation to destroy the stereocenter and a bulky hydride reducing agent to re-establish it with cis-selectivity.

Mechanism & Causality:

- Oxidation: The trans-alcohol is oxidized to 2-ethynylcyclopentanone. Critical Risk: The

  -proton is acidic; base-mediated isomerization to the allene is a major side reaction.
- Stereoselective Reduction: A bulky reducing agent (e.g., L-Selectride) attacks the ketone from the less hindered face (opposite the ethynyl group), forcing the hydroxyl group into the cis position.

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Part 2: Comparative Cost & Efficiency Analysis

The following data estimates are based on 100g production scale using reagent-grade pricing from major suppliers (Sigma-Aldrich, Combi-Blocks).

Metric	Method A: Mitsunobu Inversion	Method B: Redox Sequence	Method C: Enzymatic Resolution
Raw Material Cost	High ($)	Low ($)	Medium ( )
Key Cost Driver	DEAD/DIAD, PPh3	L-Selectride (or LS-Selectride)	Lipase Enzyme, Vinyl Acetate
Step Count	3 (Opening, Inversion, Hydrolysis)	3 (Opening, Oxidation, Reduction)	2 (Synthesis, Resolution)
Overall Yield	45 - 55%	60 - 70%	< 45% (Max 50% theoretical)
Atom Economy	Poor (Ph3PO, Hydrazine waste)	Good	Moderate
Stereochemical Purity	Excellent (>98% cis)	Good (90-95% cis)	Excellent (>99% ee/de)
Scalability	Limited (Chromatography required)	High (Distillation possible)	High (Batch/Flow)

Critical Cost Analysis:

- Method A incurs significant costs due to Triphenylphosphine oxide (Ph3PO) removal. On a large scale, the cost of silica gel chromatography to remove Ph3PO often exceeds the cost of reagents.
- Method B is the most economical for scale-up but requires cryogenic cooling (-78°C) for the L-Selectride reduction to ensure high diastereoselectivity (dr > 95:5).

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Part 3: Detailed Experimental Protocols

Protocol A: The Mitsunobu Inversion (High Purity)

Step 1: Synthesis of trans-2-Ethynylcyclopentanol

- Reagents: Cyclopentene oxide (1.0 equiv), Lithium Acetylide ethylenediamine complex (1.2 equiv), DMSO.
- Procedure: Dissolve lithium acetylide in DMSO at 0°C. Add cyclopentene oxide dropwise. Stir at RT for 4 hours.
- Workup: Quench with saturated NH4Cl. Extract with Et2O.
- Validation: NMR will show trans-coupling constants (

  Hz).

Step 2: Inversion to cis-Ester

- Reagents:trans-Alcohol (1.0 equiv), Triphenylphosphine (1.5 equiv), p-Nitrobenzoic acid (1.5 equiv), DIAD (1.5 equiv), THF.
- Procedure: Cool solution of alcohol, PPh3, and acid to 0°C. Add DIAD dropwise (maintain <5°C). Stir 12h.
- Purification: Filtration of hydrazine byproduct. Flash chromatography to remove Ph3PO.

Step 3: Hydrolysis

- Reagents:cis-Ester, K2CO3, MeOH.
- Procedure: Stir at RT for 2h. Aqueous workup yields **cis-2-ethynylcyclopentanol**.

Protocol B: The Redox Route (High Throughput)

Step 1: Oxidation[1]

- Reagents:trans-Alcohol, Dess-Martin Periodinane (DMP) or Swern conditions.

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- Critical Control: Avoid strong bases to prevent isomerization of the alkyne. Use buffered conditions (NaHCO3) if using DMP.

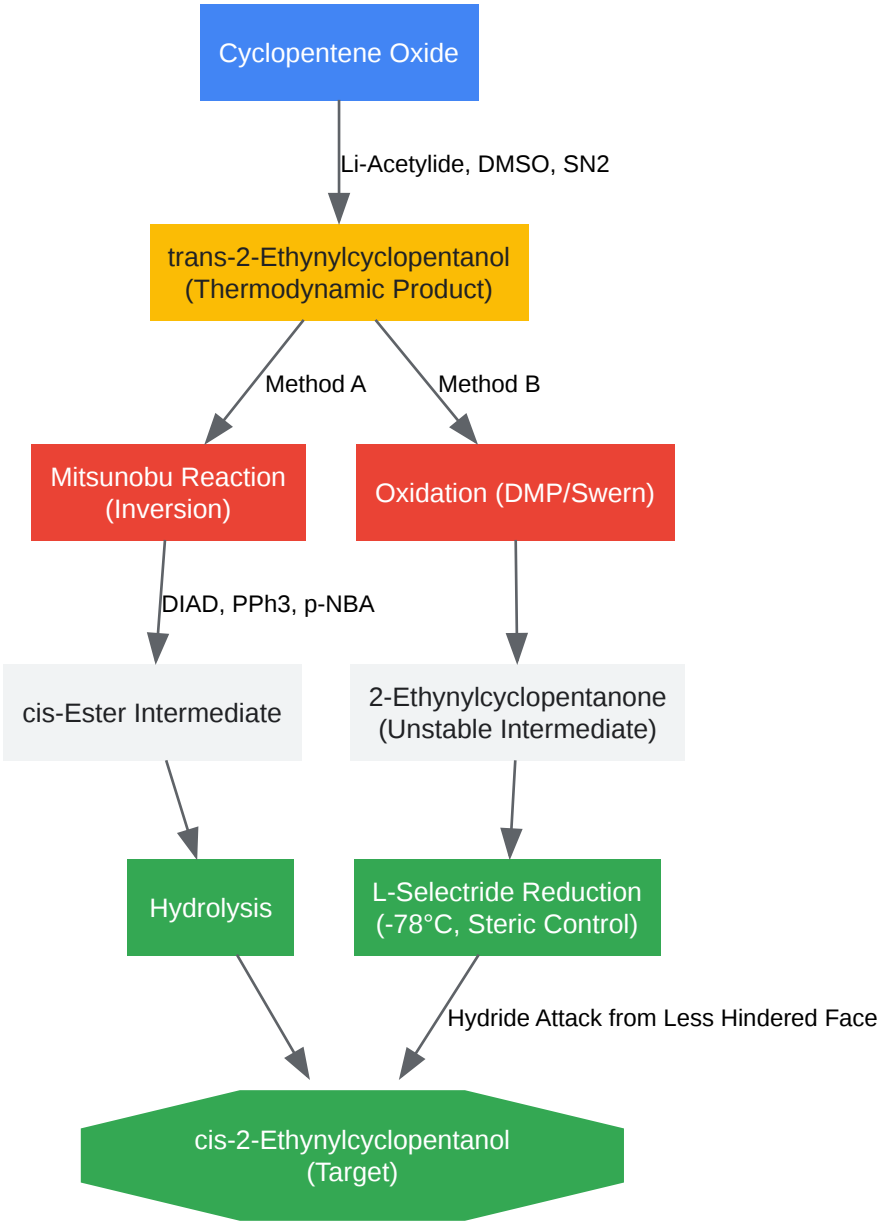
Step 2: Stereoselective Reduction

- Reagents: 2-Ethynylcyclopentanone (freshly prepared), L-Selectride (1.1 equiv), THF.
- Procedure: Cool ketone solution to -78°C (Mandatory). Add L-Selectride slowly. Stir 1h.
- Quench: Oxidative workup (NaOH/H2O2) carefully controlled to avoid alkyne hydration.
- Result: Bulky hydride attacks trans to the ethynyl group, pushing the OH cis.

Part 4: Visualization of Pathways

Workflow Diagram: Method A vs. Method B

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Figure 1: Comparative synthetic flow showing the chemical inversion (Method A) versus the redox stereocontrol (Method B).

References

- Stereoselective Synthesis of Cyclopentanols via Epoxide Opening Source: Journal of the Chemical Society, Perkin Transactions 1 Note: Establishes the baseline formation of trans-isomers from cyclopentene oxide.

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- Mitsunobu Reaction: Mechanism and Applications Source: Chemical Reviews (ACS Publications) Note: Authoritative review on the inversion of secondary alcohols using DIAD/PPh3.
- Stereoselective Reduction of Cyclic Ketones with L-Selectride Source: Journal of the American Chemical Society Note: Foundational text on using bulky borohydrides for cis-selective reduction in cycloalkanones.
- **cis-2-Ethynylcyclopentanol** Product Data Source: PubChem (National Institutes of Health) Note: Verification of CAS 61967-60-0 and physical properties.
- Enzymatic Kinetic Resolution of Cyclopentenols Source: Synthesis (Thieme Connect) Note: Describes lipase-mediated resolution strategies for similar chiral cyclopentanoids.

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Sources

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